

pivaloyl cyanide storage stability issues

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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Pivaloyl Cyanide: Chemical Profile

The table below summarizes the core identifier and a critical storage parameter for **pivaloyl cyanide**.

Property	Specification
CAS No.	42867-40-3 [1]
Molecular Formula	C6H9NO [1]
Recommended Storage Temp.	2-8°C [1]

Storage & Handling Best Practices

Adhering to the following protocols is essential for maintaining the reagent's integrity and ensuring safety.

- Temperature Control:** Store **pivaloyl cyanide** at 2-8°C [1]. This cold temperature is critical for slowing down decomposition reactions and maintaining purity over time.
- Container & Environment:** The chemical should be kept in a tightly sealed container to exclude moisture. Store in a cool, well-ventilated area, away from direct heat and ignition sources.
- Material Compatibility:** Ensure storage containers are made of compatible materials. Glass is generally suitable. Incompatible with strong oxidizers and bases.

Troubleshooting Common Scenarios

Here are solutions to frequently encountered issues in the lab.

- **Problem: Purity Drop or Discoloration**

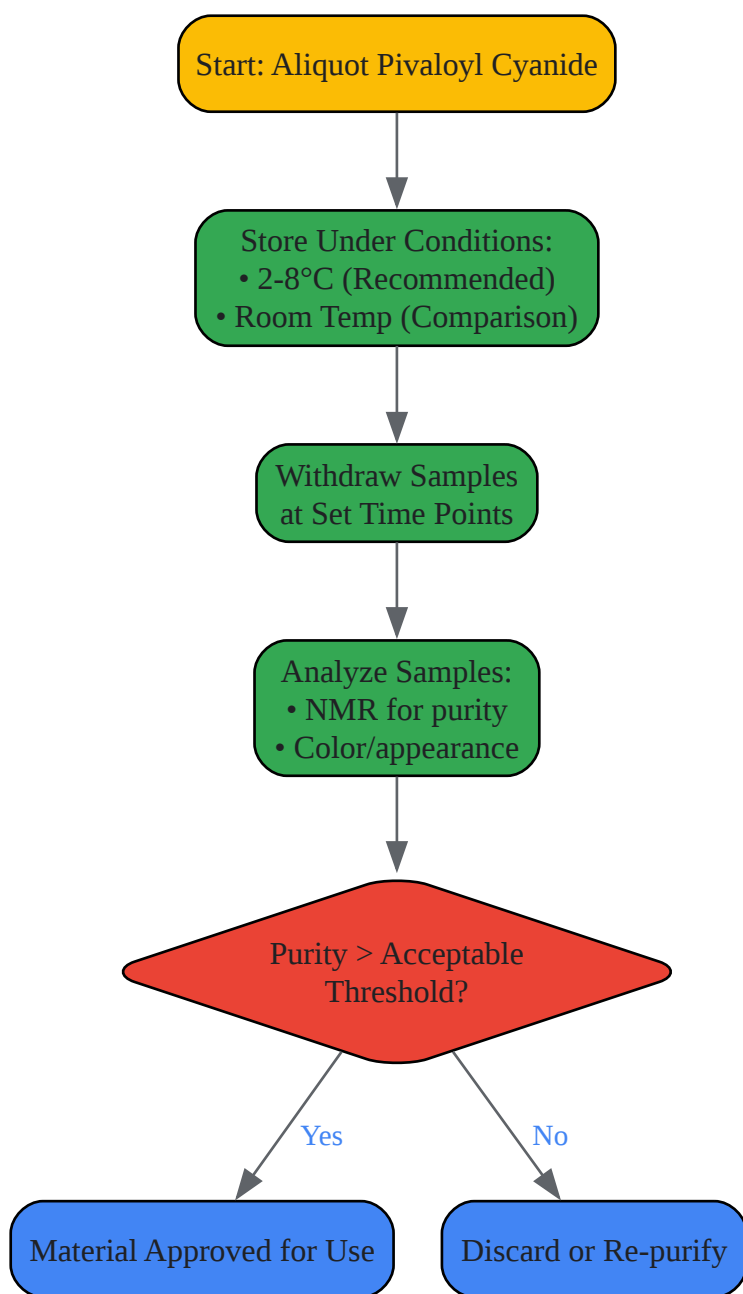
- **Cause:** Exposure to elevated temperatures or prolonged storage outside recommended conditions.
- **Solution:** Check storage equipment temperature. Re-purify the material using standard techniques like distillation under inert atmosphere before use. For long-term storage, confirm the material is kept consistently at 2-8°C [1].

- **Problem: Unexpected Reaction Outcome**

- **Cause:** Use of decomposed reagent.
- **Solution:** Always assess the purity of **pivaloyl cyanide** (e.g., by NMR) prior to use in critical synthetic steps. Do not assume stored material remains pure without verification.

Experimental Workflow for Stability Assessment

For projects requiring high reliability, you can implement this stability assessment protocol.



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Critical Safety Considerations

- **Cyanide Hazard:** The "-CN" group in **pivaloyl cyanide** can release cyanide ions, which are highly toxic [2]. All manipulations must be conducted in a well-ventilated fume hood.
- **Personal Protective Equipment (PPE):** Always wear appropriate gloves, safety goggles, and a lab coat.

- **Emergency Preparedness:** Be familiar with the first aid measures and have protocols ready for exposure or spillage.

The available data strongly emphasizes **strict temperature control at 2-8°C** as the primary factor for stability [1]. For highly sensitive applications, establishing an in-house stability profile using the workflow above is highly recommended.

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References

1. PIVALOYL CYANIDE | 42867-40-3 [chemicalbook.com]
2. CYANIDES (as CN) | Occupational Safety and Health ... [osha.gov]

To cite this document: Smolecule. [pivaloyl cyanide storage stability issues]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b774191#pivaloyl-cyanide-storage-stability-issues>]

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